

3,5-Dinitroaniline: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,5-Dinitroaniline

Cat. No.: B184610

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **3,5-Dinitroaniline**, a chemical intermediate used in the synthesis of dyes and pesticides, and with potential applications in other areas of chemical and pharmaceutical development.^{[1][2]} Due to its hazardous properties, strict adherence to safety protocols is essential when handling this compound.

Chemical and Physical Properties

3,5-Dinitroaniline is a yellow, needle-like solid.^[3] It is insoluble in water but soluble in organic solvents like ethanol and ether.^{[3][4]} A summary of its key physical and chemical properties is provided in the table below.

Property	Value	References
Molecular Formula	C6H5N3O4	[2][4]
Molecular Weight	183.12 g/mol	[2][3]
Appearance	Yellow or brown powder, crystals, or chunks	[2][3]
Melting Point	160-162 °C	[2][4][5]
Boiling Point	397.9 °C at 760 mmHg	[4]
Flash Point	194.4 °C	[4]
Density	1.586 g/cm ³	[4]
Vapor Pressure	1.54E-06 mmHg at 25°C	[4]
Water Solubility	Insoluble	[3][4]

Hazard Identification and Toxicology

3,5-Dinitroaniline is classified as a hazardous substance and is toxic if swallowed, in contact with skin, or if inhaled.[6][7] It may cause damage to organs, particularly the blood and hematopoietic system, through prolonged or repeated exposure.[6]

Acute Effects:

- Inhalation: May cause respiratory irritation, coughing, and wheezing.[8] Very toxic by inhalation.
- Skin Contact: Toxic upon skin contact.[6] While not classified as a skin irritant, prolonged exposure can cause abrasive damage.[9] Open cuts or irritated skin should not be exposed. [9]
- Eye Contact: Can cause eye irritation.[3][10]
- Ingestion: Severely toxic.[9] Ingestion of less than 5 grams may be fatal or cause serious health damage.[9]

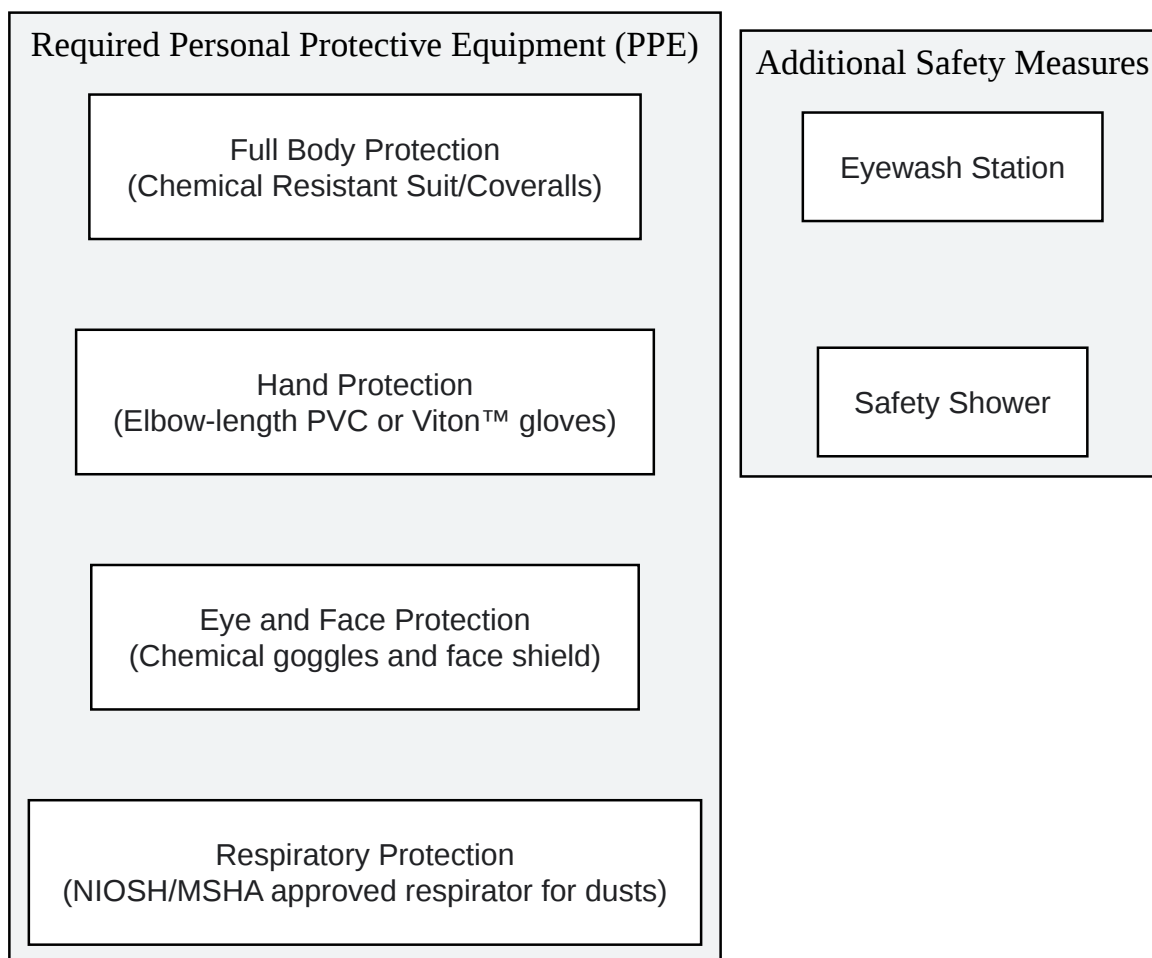
Chronic Effects:

- Prolonged or repeated exposure can lead to cumulative health effects.[9]
- It may cause methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, leading to cyanosis (bluish skin discoloration).[9]
- Long-term exposure to high dust concentrations may affect lung function.[9]

Toxicity Values: Detailed quantitative toxicity values (e.g., LD50) for **3,5-Dinitroaniline** are not readily available in the reviewed public sources.[1][11]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3,5-Dinitroaniline** to minimize exposure.[12]



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Caption: Recommended Personal Protective Equipment for handling **3,5-Dinitroaniline**.

Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[13][14]
- Avoid generating dust.[9] Use dry clean-up procedures like vacuuming with a HEPA-filtered, explosion-proof vacuum or dampening with water before sweeping.[9]
- Do not eat, drink, or smoke in handling areas.[9][15]

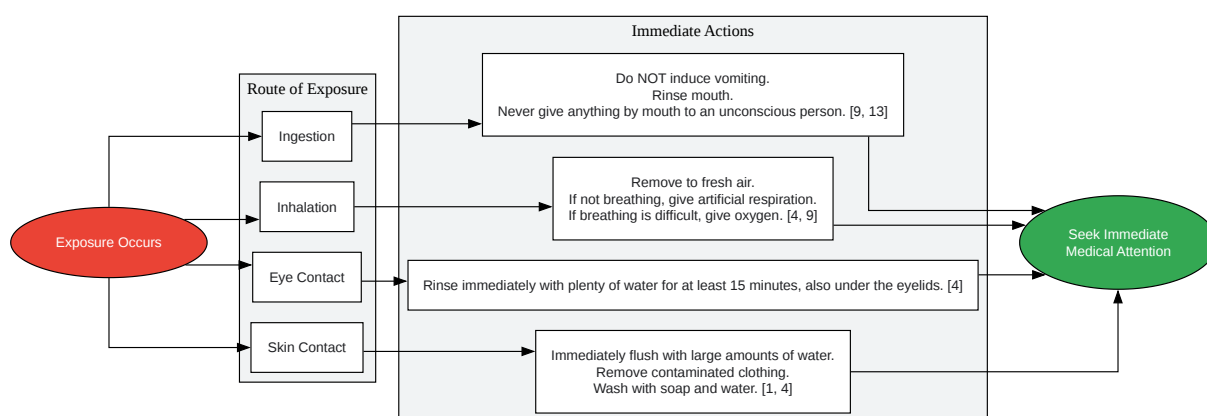
- Wash hands thoroughly with soap and water after handling.[9]
- Contaminated work clothes should be laundered separately before reuse.[9]

Storage:

- Store in original, tightly sealed containers.[9]
- Keep in a cool, dry, well-ventilated area.[4][9]
- Store away from incompatible materials such as oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[6][9]
- Protect containers from physical damage and check regularly for leaks.[9]

Emergency Procedures

First Aid Measures



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Caption: First aid procedures for **3,5-Dinitroaniline** exposure.

Fire Fighting Measures

- Extinguishing Media: Use dry chemical powder, foam, carbon dioxide, or water spray for large fires.
- Hazards: May explode on heating.[9] Combustion produces toxic fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides. Containers may explode in a fire.[10]
- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear.[6][10]

Accidental Release Measures

Minor Spills:

- Clean up spills immediately.[\[9\]](#)
- Wear appropriate PPE, including a dust respirator.[\[9\]](#)
- Use dry clean-up methods; avoid generating dust.[\[9\]](#)
- Dampen with water before sweeping or vacuuming with a HEPA-filtered vacuum.[\[9\]](#)
- Place in a suitable, labeled container for disposal.[\[9\]](#)

Major Spills:

- Evacuate personnel and move upwind.[\[9\]](#)
- Alert emergency responders.[\[9\]](#)
- Wear full-body protective clothing and breathing apparatus.[\[9\]](#)
- Prevent spillage from entering drains or waterways.[\[9\]](#)
- Contain the spill with sand, earth, or vermiculite.[\[9\]](#)
- Collect recoverable product into labeled containers.[\[9\]](#)
- Decontaminate the area after cleanup.[\[9\]](#)

Disposal Considerations

Dispose of **3,5-Dinitroaniline** and its containers in accordance with local, regional, and national regulations.[\[6\]](#)[\[15\]](#) It may be necessary to dispose of this chemical as a hazardous waste.[\[10\]](#)

Experimental Protocols

Detailed experimental protocols for determining the toxicological and safety parameters of **3,5-Dinitroaniline** are not publicly available in the reviewed literature. Safety assessments and the establishment of handling procedures are typically based on data from analogous compounds

and standardized testing guidelines (e.g., OECD, EPA). When planning experiments involving **3,5-Dinitroaniline**, a thorough risk assessment should be conducted, and all handling should be performed by trained personnel in a controlled laboratory environment.

This guide is intended to provide a comprehensive overview of the safety and handling of **3,5-Dinitroaniline** for a scientific audience. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before use.

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- To cite this document: BenchChem. [3,5-Dinitroaniline: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184610#safety-and-handling-precautions-for-3-5-dinitroaniline]

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